

Dyprone Synthesis: Technical Support Center

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Compound of Interest

Compound Name: *1,3-Diphenyl-2-buten-1-one*

Cat. No.: *B1336860*

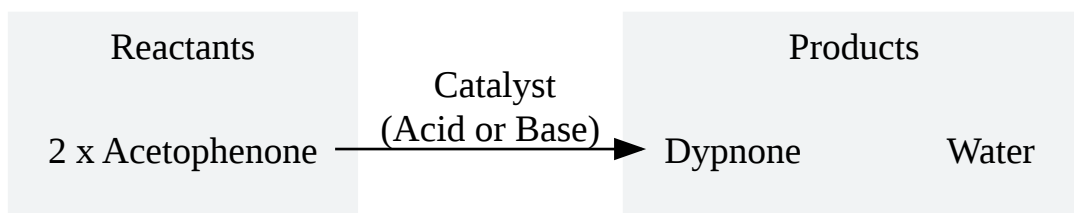
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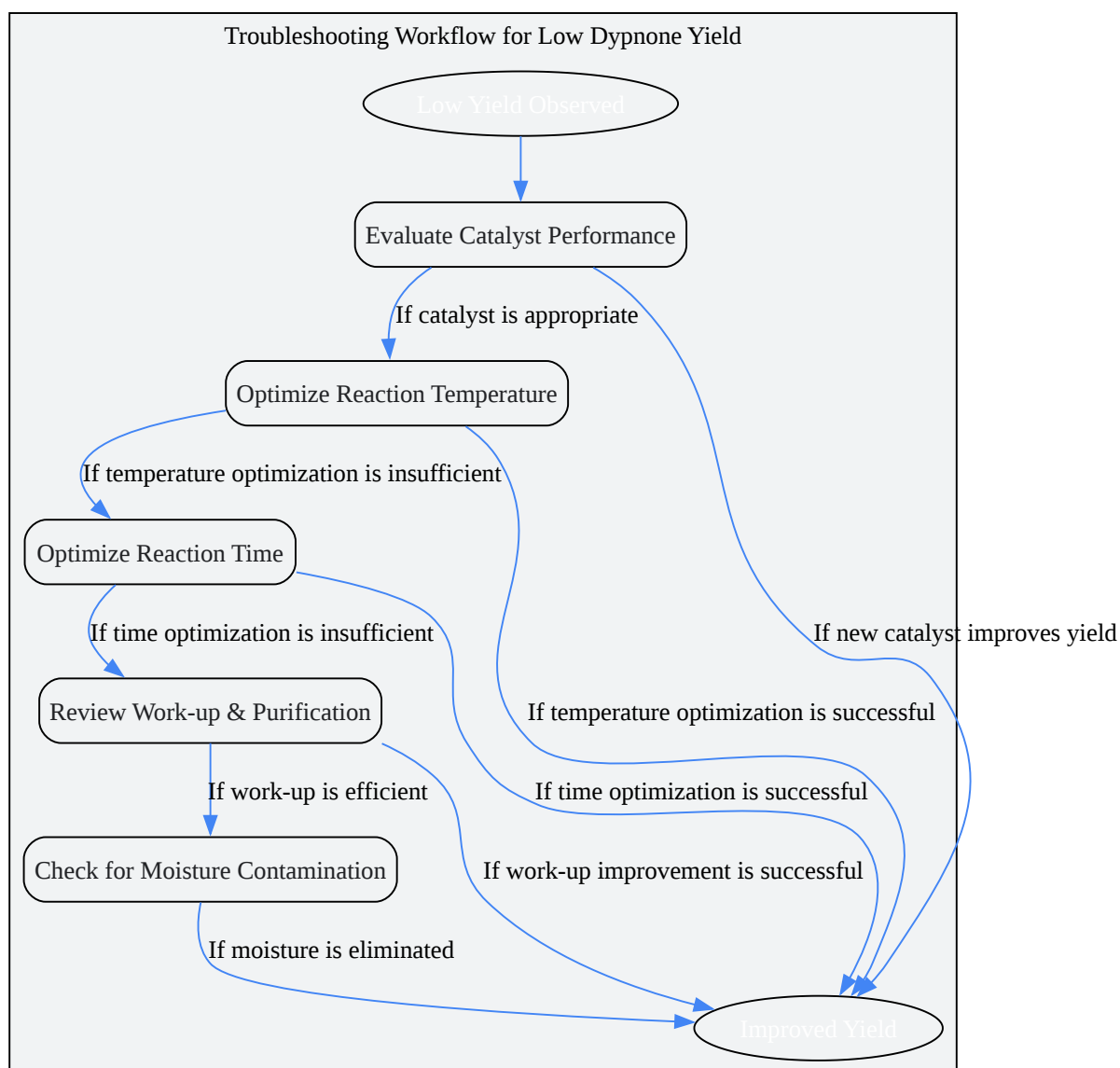
This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in optimizing the reaction conditions for dyprone synthesis.

Frequently Asked Questions (FAQs)

Q1: What is the general reaction scheme for dyprone synthesis?

A1: Dyprone (**1,3-diphenyl-2-buten-1-one**) is synthesized through the self-condensation of two molecules of acetophenone. This reaction is typically catalyzed by an acid or a base, leading to the formation of dyprone and a molecule of water.^[1]





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References

- 1. frinton.com [frinton.com]
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